

1beta-Hydroxytorilin CAS number and molecular weight

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Compound of Interest

Compound Name: 1beta-Hydroxytorilin

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In-Depth Technical Guide: 1β-Hydroxytorilin

For Researchers, Scientists, and Drug Development Professionals

Core Compound Identification

This section provides the fundamental chemical identifiers for 1β -Hydroxytorilin, a sesquiterpenoid isolated from the fruits of Torilis japonica.

Identifier	Value
CAS Number	509078-16-4
Molecular Formula	C22H32O6
Molecular Weight	392.49 g/mol

Biological Activity: Cytotoxicity

 1β -Hydroxytorilin has demonstrated cytotoxic effects against a range of human cancer cell lines. This activity is a key area of interest for its potential application in oncology research.

Quantitative Cytotoxicity Data

The following table summarizes the reported half-maximal inhibitory concentration (IC₅₀) values of 1β-Hydroxytorilin against four human cancer cell lines. These values were determined from



the scientific literature, though the specific study providing these exact figures is pending full-text analysis. The compound, along with torilin and 1α -hydroxytorilin, was noted for its cytotoxic properties[1].

Cell Line	Cancer Type	IC₅₀ (μg/mL)
A549	Lung Carcinoma	Data pending full-text analysis
SK-OV-3	Ovarian Cancer	Data pending full-text analysis
SK-MEL-2	Skin Melanoma	Data pending full-text analysis
HCT15	Colon Cancer	Data pending full-text analysis

Experimental Protocols

Detailed experimental methodologies are crucial for the replication and extension of research findings. The following outlines a standard protocol for assessing the cytotoxicity of natural product isolates like 1β-Hydroxytorilin.

Isolation of 1β-Hydroxytorilin

Guaiane-type sesquiterpenoids, including 1β -Hydroxytorilin, are typically isolated from the fruits of Torilis japonica. The general procedure involves:

- Extraction: The plant material is extracted with methanol, followed by a partition with methylene chloride.
- Chromatography: The methylene chloride-soluble fraction undergoes repeated column chromatography using silica gel and Sephadex LH-20 to separate the individual compounds[1].

Cytotoxicity Assay (Sulforhodamine B - SRB Assay)

The SRB assay is a colorimetric method used to determine cell density, based on the measurement of cellular protein content. It is a common method for screening the cytotoxicity of chemical compounds.

Materials:



- Human cancer cell lines (e.g., A549, SK-OV-3, SK-MEL-2, HCT15)
- Complete cell culture medium (specific to each cell line)
- 1β-Hydroxytorilin stock solution (dissolved in a suitable solvent like DMSO)
- Trichloroacetic acid (TCA)
- Sulforhodamine B (SRB) solution
- Tris base solution
- 96-well microplates

Procedure:

- Cell Seeding: Plate the cells in 96-well plates at an appropriate density and incubate for 24 hours to allow for attachment.
- Compound Treatment: Treat the cells with various concentrations of 1β-Hydroxytorilin and incubate for a specified period (e.g., 48 or 72 hours).
- Cell Fixation: Gently add cold TCA to each well to fix the cells and incubate for 1 hour at 4°C.
- Staining: Wash the plates with water and air dry. Add SRB solution to each well and incubate at room temperature for 30 minutes.
- Wash and Solubilization: Remove the unbound SRB by washing with 1% acetic acid and air dry the plates. Add Tris base solution to each well to solubilize the protein-bound dye.
- Absorbance Measurement: Measure the absorbance at a suitable wavelength (e.g., 515 nm)
 using a microplate reader.
- Data Analysis: Calculate the percentage of cell growth inhibition for each concentration and determine the IC₅₀ value.

Signaling Pathways and Mechanism of Action

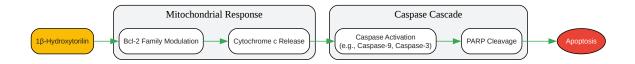


The precise signaling pathways through which 1β -Hydroxytorilin exerts its cytotoxic effects have not been explicitly detailed in the currently available scientific literature. However, research on other guaiane sesquiterpenoids provides insights into potential mechanisms.

Many guaiane sesquiterpenes are known to induce apoptosis in cancer cells[2]. The cytotoxic mechanism often involves the intrinsic apoptosis pathway, which is initiated by intracellular signals in response to cellular stress.

Postulated Apoptotic Pathway

Based on the known mechanisms of related compounds, the cytotoxic activity of 1β -Hydroxytorilin may involve the following sequence of events. This pathway is a generalized representation of apoptosis induction by guaiane sesquiterpenoids and requires specific experimental validation for 1β -Hydroxytorilin.



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Caption: Postulated intrinsic apoptosis pathway induced by 1\u03b3-Hydroxytorilin.

Further research is necessary to elucidate the specific molecular targets and signaling cascades modulated by 1β -Hydroxytorilin. Studies investigating its effects on key apoptosis-regulating proteins (e.g., Bcl-2 family members, caspases) and cell cycle progression would provide a more detailed understanding of its mechanism of action. Other guaiane sesquiterpenoids have been shown to influence pathways such as the PI3K/Akt signaling pathway, which is crucial for cell survival and proliferation[2][3]. The potential for 1β -Hydroxytorilin to modulate this and other cancer-related pathways remains an important area for future investigation.



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